

# A Comparative Guide to Kisspeptin-10: Replicating Findings Across Animal Species

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## Compound of Interest

Compound Name: Kisspeptin-10

Cat. No.: B1632629

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**Kisspeptin-10**, a potent neuropeptide of the RF-amide family, has emerged as a critical regulator of the hypothalamic-pituitary-gonadal (HPG) axis and a key player in reproductive function across a wide range of animal species. Its profound stimulatory effect on gonadotropin-releasing hormone (GnRH) secretion makes it a subject of intense research for understanding and potentially treating reproductive disorders. This guide provides a comprehensive comparison of **Kisspeptin-10**'s effects on reproductive and metabolic parameters across various animal models, supported by experimental data and detailed methodologies to aid in the replication and advancement of research in this field.

## Reproductive Effects of Kisspeptin-10: A Cross-Species Comparison

**Kisspeptin-10** consistently stimulates the release of luteinizing hormone (LH) and, to a lesser extent, follicle-stimulating hormone (FSH) in a variety of animal species. This effect is primarily mediated through the activation of GnRH neurons in the hypothalamus. The following tables summarize the quantitative effects of **Kisspeptin-10** administration on reproductive hormones in rodents, primates, and ruminants.

### Table 1: Effects of Kisspeptin-10 on Reproductive Hormones in Rodents

Species (Strain)	Sex	Dose & Route of Administration	Peak LH Increase (IU/L)	Peak FSH Increase (IU/L)	Testosterone Increase	Reference
Mouse (GnRH-GFP)	Male	100 nM (bath application to brain slices)	N/A (depolarization and increased firing rate of GnRH neurons)	N/A	N/A	
Rat (Sprague Dawley)	Female (OVX)	7.5, 35, 100 nmol (iv)	Dose-dependent increase	Not specified	N/A	
Rat	Female	Continuous icv infusion	Transient elevation followed by normalization	Persistently heightened	N/A	

**Table 2: Effects of Kisspeptin-10 on Reproductive Hormones in Primates**

Species	Sex	Dose & Route of Administration	Peak LH Increase (IU/L)	Peak FSH Increase (IU/L)	Testosterone Increase (nmol/L)	Reference
Human	Male	0.01-3.0 µg/kg (iv bolus)	Dose-dependent, max at 1 µg/kg (4.1 to 12.4)	Not specified	16.6 to 24.0 (with infusion)	
Human	Female (follicular phase)	up to 10 nmol/kg (iv bolus)	No significant change	No significant change	N/A	
Human	Female (preovulatory phase)	10 nmol/kg (iv bolus)	Significant increase (AUC increase of 30.3 h·IU/liter)	Significant increase (AUC increase of 6.9 h·IU/liter)	N/A	
Rhesus Monkey (Macaca mulatta)	Female (prepubertal & pubertal)	10 nM and 100 nM (in vitro)	Dose-dependent GnRH release	Not specified	N/	

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